

3-Isopropoxyaniline (CAS: 41406-00-2): A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 3-Isopropoxyaniline

Cat. No.: B150228

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An In-depth Overview of **3-Isopropoxyaniline**, encompassing its chemical and physical properties, safety protocols, and applications in research and development, with a focus on its role as a key intermediate in the synthesis of pharmacologically active molecules.

Introduction

3-Isopropoxyaniline, identified by the CAS number 41406-00-2, is an organic compound belonging to the aniline family.^[1] Structurally, it is an aniline molecule substituted with an isopropoxy group at the third position of the benzene ring. This compound serves as a crucial building block and intermediate in the synthesis of a variety of more complex molecules, particularly within the pharmaceutical, agrochemical, and dye industries.^{[2][3]} Its utility is highlighted by its role as a reactant in the preparation of compounds with significant biological activity, such as inhibitors of viral replication.^{[4][5]} This guide provides a comprehensive technical overview of its properties, safety handling procedures, and documented applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties

3-Isopropoxyaniline is typically a liquid at room temperature.^[2] A summary of its key physical and chemical properties is presented below.

| Property | Value | Source(s) |
|---------------------------------------|--|-----------|
| Molecular Formula | C ₉ H ₁₃ NO | [4][6][7] |
| Molecular Weight | 151.21 g/mol | [1][6] |
| Boiling Point | 229-230 °C | [4] |
| Density | 1.025 g/mL at 25 °C | [4] |
| Refractive Index (n _{20/D}) | 1.5500 | [4] |
| Flash Point | >110 °C (>230 °F) - closed cup | [4] |
| Vapor Pressure | 0.0131 mmHg at 25°C | [4] |
| pKa | 4.54 ± 0.10 (Predicted) | [4] |
| Solubility | Chloroform (Slightly), Methanol (Slightly) | [4][8] |
| Appearance | Pale yellow to light brown liquid | [2] |

Safety and Handling

3-Isopropoxyaniline is classified as an irritant.[4] Proper handling and storage are essential to ensure laboratory safety.

Hazard Identification and Precautionary Measures

The compound is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[1][6][9]

| GHS Classification | Hazard Statement(s) | Precautionary Statement(s) | Source(s) |
|--------------------------------|--|----------------------------------|------------|
| Skin Corrosion/Irritation | H315: Causes skin irritation | P264, P280, P302+P352, P332+P313 | [6][9][10] |
| Serious Eye Damage/Irritation | H319: Causes serious eye irritation | P280, P305+P351+P338, P337+P313 | [6][9] |
| Specific Target Organ Toxicity | H335: May cause respiratory irritation | P261, P271, P304+P340, P312 | [9] |

Recommended Handling and Storage

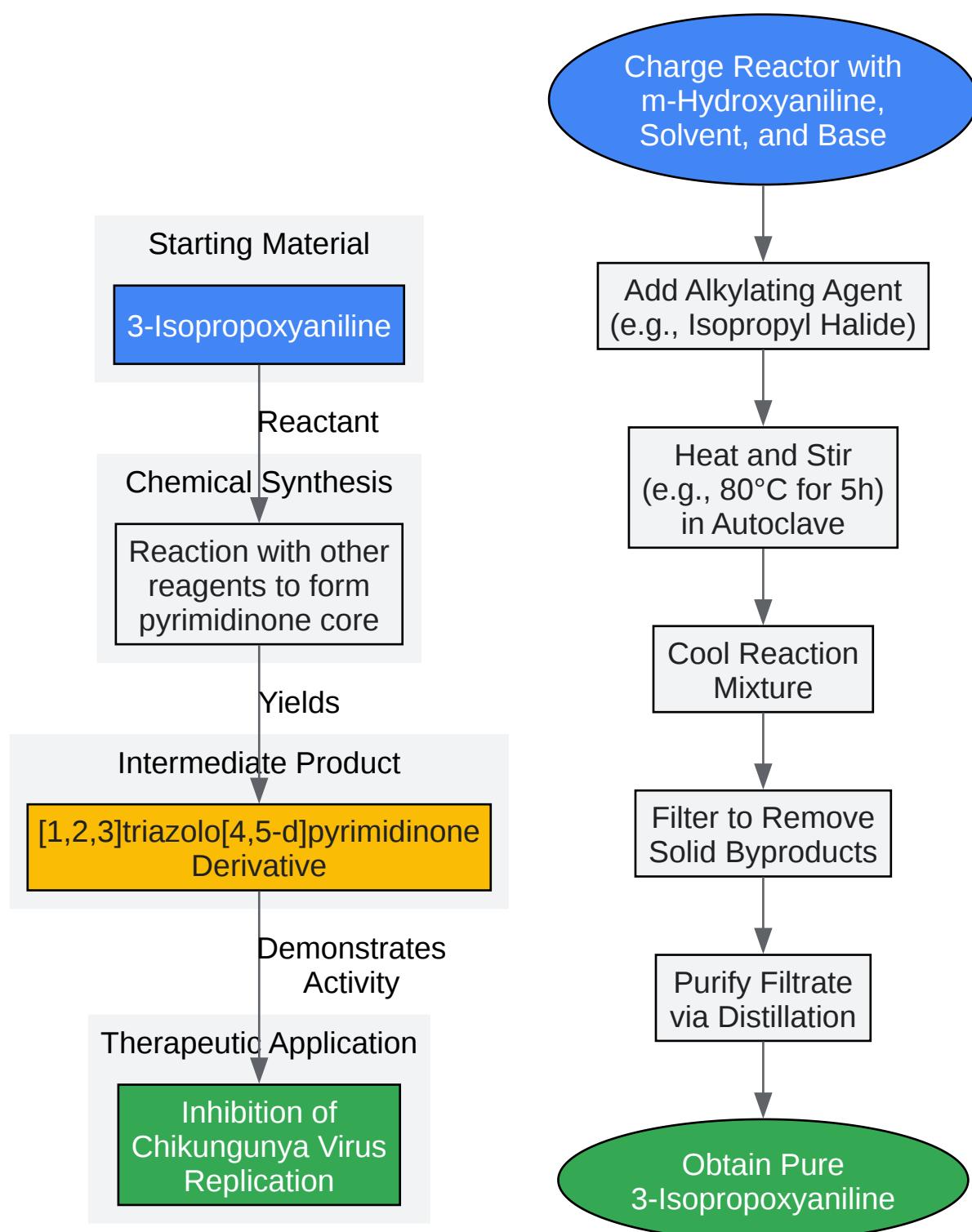
Handling: Use in a well-ventilated area or outdoors.[9] Avoid breathing dust, fume, gas, mist, vapors, or spray.[9] Wash hands and any exposed skin thoroughly after handling.[6] Wear protective gloves, protective clothing, eye protection, and face protection.[6][9]

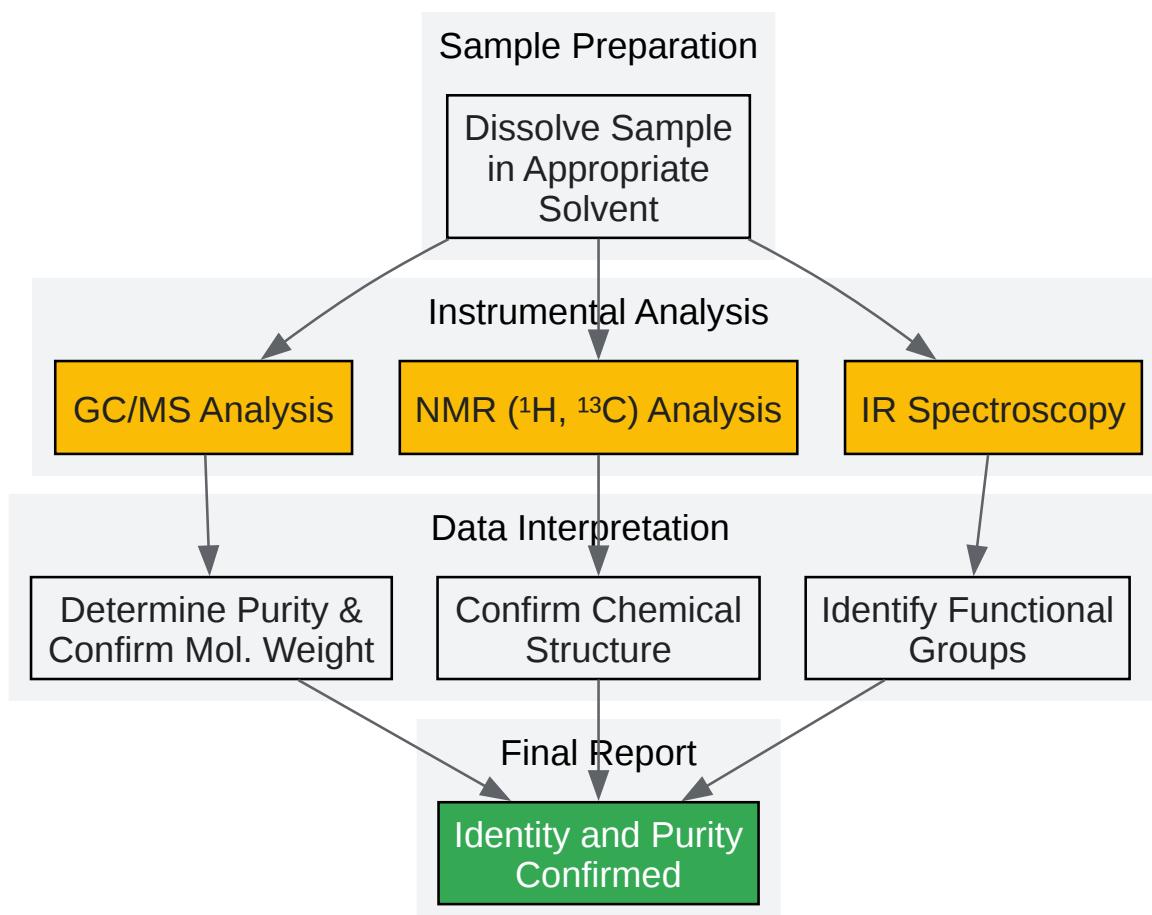
Storage: Store in a well-ventilated place and keep the container tightly closed.[9][11] It is recommended to store locked up.[9] Some suppliers note that the material is heat and air-sensitive and should be kept refrigerated (2-8 °C) under an inert gas.[11]

Applications in Research and Drug Development

Anilines are versatile compounds in drug discovery, though their potential for metabolic instability and toxicity sometimes necessitates their replacement or modification.[12] **3-Isopropoxyaniline** serves as a valuable intermediate, contributing its unique structural motif to the synthesis of larger, more complex molecules.[3][13]

Its primary application highlighted in the literature is as a reactant for the preparation of[6] [9]triazolo[4,5-d]pyrimidinones. These resulting compounds have been identified as inhibitors of Chikungunya virus replication, demonstrating the importance of **3-isopropoxyaniline** in the development of potential antiviral therapeutics.[4][5]





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